

Application Note: Comprehensive Analytical Characterization of 4-(Dimethylamino)-p-tolyl-acetic acid

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Compound of Interest

Compound Name: *Dimethylamino-p-tolyl-acetic acid*

CAS No.: 230646-18-1

Cat. No.: B1325085

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Introduction

4-(Dimethylamino)-p-tolyl-acetic acid (DMTAA), also known as 4-(Dimethylamino)phenylacetic acid, is a substituted aromatic carboxylic acid. Its structural motifs, featuring a tertiary amine and a carboxylic acid, make it a valuable building block in medicinal chemistry and organic synthesis. As with any active pharmaceutical ingredient (API) or key intermediate, a rigorous and multi-faceted analytical characterization is imperative to ensure its identity, purity, and quality. This is critical for guaranteeing reproducibility in downstream applications and for meeting stringent regulatory standards in drug development.

This application note provides a comprehensive guide detailing a suite of analytical techniques for the full characterization of DMTAA. The protocols and methodologies are designed for researchers, analytical scientists, and quality control professionals. We will delve into chromatographic, spectroscopic, and thermal analysis techniques, explaining not only the procedural steps but also the scientific rationale behind the selection of specific parameters, grounded in the physicochemical properties of the molecule.

Physicochemical Properties and Their Analytical Implications

A foundational understanding of the physicochemical properties of DMTAA is essential for developing robust analytical methods. The molecule's structure, featuring both a basic dimethylamino group and an acidic carboxylic acid group, dictates its behavior in different analytical systems.

DMTAA is a zwitterionic compound, capable of existing in cationic, neutral, or anionic forms depending on the pH of its environment. The pKa of the carboxylic acid group is analogous to that of other phenylacetic acids (approx. 4.3-4.8), while the pKa of the conjugate acid of the dimethylamino group is expected to be around 10.5-11.0. This dual nature is the single most critical factor in designing separation methods, as mobile phase pH will directly control the molecule's charge state and, consequently, its retention on a reversed-phase column.

Property	Value	Source	Analytical Implication
CAS Number	17078-28-3	[1] [2]	Unique identifier for database and regulatory searches.
Molecular Formula	C ₁₀ H ₁₃ NO ₂	[1] [2]	Used for calculating exact mass for mass spectrometry and elemental analysis.
Molecular Weight	179.22 g/mol	[1] [2]	Essential for preparing solutions of known concentration and for mass spectrometry.
Appearance	Solid	[1]	Guides handling and sample preparation procedures.
Melting Point	105-108 °C	[1] [2]	A key indicator of purity, precisely measured by Differential Scanning Calorimetry (DSC).
Predicted pKa	~4.5 (acid), ~10.7 (base)	[3]	Critical for HPLC method development, particularly for selecting mobile phase pH.
Solubility	Soluble in water and organic solvents	[4]	Determines appropriate solvents for sample and standard preparation for various techniques.

Chromatographic Analysis: Purity, Impurities, and Assay

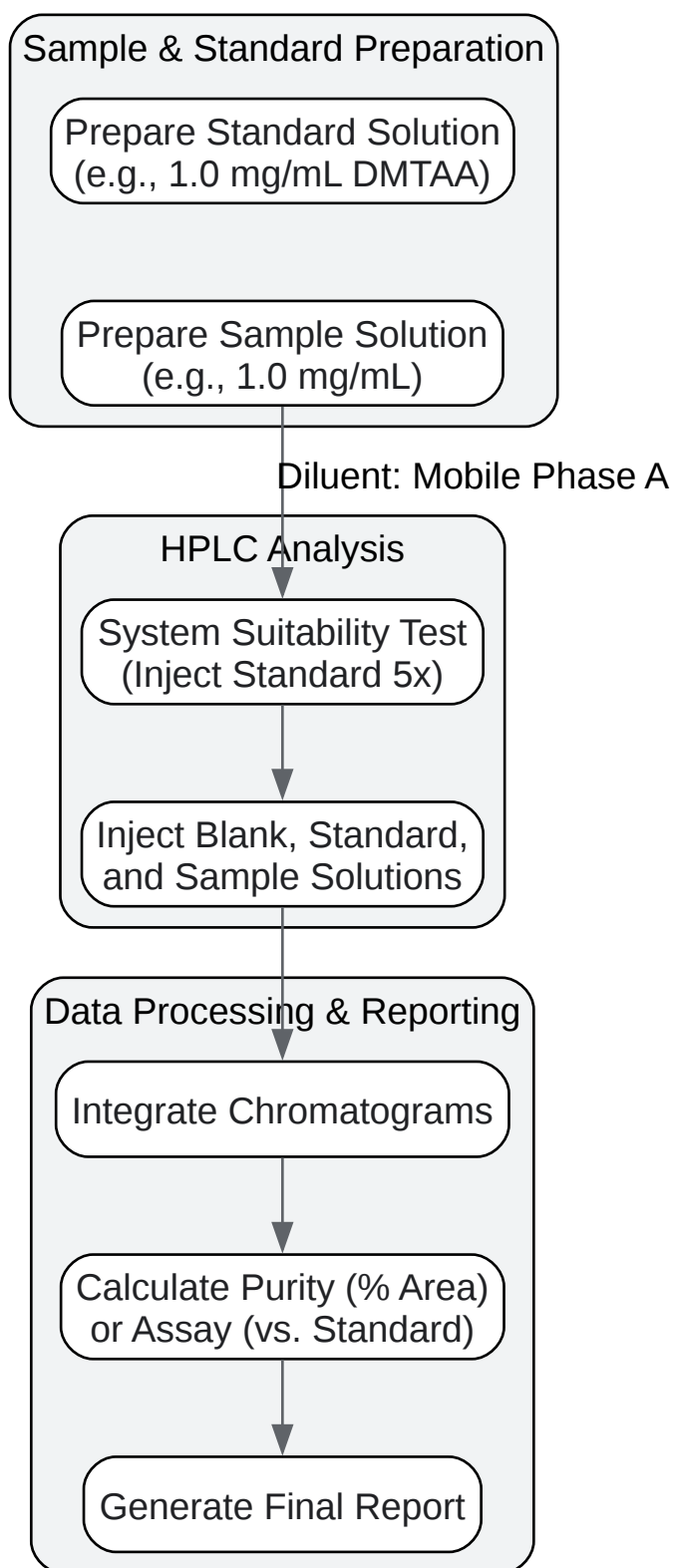
High-Performance Liquid Chromatography (HPLC) is the cornerstone technique for assessing the purity and quantifying the content (assay) of DMTAA. A well-developed method can separate the main component from process-related impurities (e.g., starting materials, by-products) and degradation products.

Principle of Separation

A reversed-phase HPLC (RP-HPLC) method is most suitable. The stationary phase (e.g., C18) is nonpolar, while the mobile phase is a more polar aqueous/organic mixture. The retention of DMTAA is controlled by the pH of the mobile phase.

- At low pH (e.g., <3): The carboxylic acid is protonated (neutral), and the amine is protonated (cationic). The molecule is charged and will have less retention.
- At mid pH (e.g., 4-10): The molecule is zwitterionic (neutral overall charge), leading to potentially stronger retention.
- At high pH (e.g., >11): The carboxylic acid is deprotonated (anionic), and the amine is neutral. The molecule is charged and will have less retention.

For optimal peak shape and reproducible retention, the mobile phase pH should be buffered at least 1.5-2 units away from the analyte's pKa. A pH of ~2.5-3.0 is often a good starting point, ensuring the carboxylic acid is fully protonated and providing a consistent charge state.



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Caption: Workflow for HPLC analysis of DMTAA.

Protocol 1: RP-HPLC for Purity and Impurity Profiling (Gradient Method)

This method is designed to separate a wide range of potential impurities with varying polarities.

- Instrumentation: HPLC system with a quaternary or binary pump, autosampler, column oven, and UV/PDA detector.
- Reagents:
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade)
 - Phosphoric acid or Formic acid
- Chromatographic Conditions:

Parameter	Condition	Rationale
Column	C18, 250 mm x 4.6 mm, 5 μ m	Standard reversed-phase column providing good retention and resolution.
Mobile Phase A	0.1% Phosphoric Acid in Water	Buffers the mobile phase to a low pH (~2.5) to ensure consistent protonation.
Mobile Phase B	Acetonitrile	Organic modifier to elute the analyte.
Gradient	0-5 min: 10% B; 5-25 min: 10-90% B; 25-30 min: 90% B; 30-31 min: 90-10% B; 31-40 min: 10% B	A shallow gradient ensures separation of closely eluting impurities.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30 $^{\circ}$ C	Controls retention time reproducibility.
Detection	UV at 220 nm	Wavelength for good sensitivity of the aromatic chromophore.

| Injection Vol. | 10 μ L | |

- Procedure:
 - Standard Preparation: Accurately weigh ~10 mg of DMTAA reference standard into a 10 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of Mobile Phase A and B.
 - Sample Preparation: Prepare the sample to be tested at the same concentration as the standard.

- System Suitability: Inject the standard solution five times. The relative standard deviation (RSD) for the peak area should be $\leq 2.0\%$.
- Analysis: Inject a diluent blank, followed by the standard and sample solutions.
- Data Processing: Integrate all peaks in the sample chromatogram. Calculate purity using the area percent method. Identify impurities based on their relative retention time (RRT) to the main peak.

Protocol 2: RP-HPLC for Assay (Isocratic Method)

This method is optimized for rapid and precise quantification of DMTAA.

- Chromatographic Conditions:
 - Column: C18, 150 mm x 4.6 mm, 5 μ m
 - Mobile Phase: 70:30 (v/v) mixture of 0.1% Phosphoric Acid in Water and Acetonitrile. Adjust the ratio as needed to achieve a retention time of 4-6 minutes.
 - Flow Rate: 1.0 mL/min
 - Column Temp.: 30 °C
 - Detection: UV at 220 nm
- Procedure:
 - Prepare the standard and sample solutions as described in Protocol 1.
 - Perform system suitability checks.
 - Inject the standard and sample solutions in duplicate.
 - Calculation: Calculate the assay percentage using the following formula: $\text{Assay (\%)} = (\text{Area_Sample} / \text{Area_Standard}) * (\text{Conc_Standard} / \text{Conc_Sample}) * \text{Purity_Standard}$

Spectroscopic Identification and Structural Elucidation

Spectroscopic techniques provide definitive confirmation of the molecule's chemical structure.

Mass Spectrometry (MS)

LC-MS is a powerful tool for confirming the molecular weight and identifying unknown impurities by their mass-to-charge ratio (m/z).

- Technique: Electrospray Ionization (ESI) in positive ion mode is ideal, as the dimethylamino group is easily protonated.
- Expected Results:
 - Molecular Ion: A prominent peak at m/z 180.097 $[M+H]^+$ corresponding to the protonated molecule ($C_{10}H_{14}NO_2^+$).
 - Fragmentation: Key fragments may include the loss of the carboxylic acid group (m/z 134.10) and other characteristic cleavages.
- Protocol:
 - Prepare a dilute solution of DMTAA (~10 $\mu\text{g/mL}$) in 50:50 water:acetonitrile with 0.1% formic acid.
 - Infuse the solution directly into the mass spectrometer or analyze the eluent from the HPLC system.
 - Acquire data in full scan mode to identify the molecular ion and in MS/MS mode to characterize fragmentation patterns.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most definitive technique for structural elucidation, providing detailed information about the carbon-hydrogen framework.

- ^1H NMR:

- Expected Signals:
 - A singlet around 2.9-3.1 ppm for the 6 protons of the $\text{N}(\text{CH}_3)_2$ group.
 - A singlet around 3.5-3.6 ppm for the 2 protons of the benzylic CH_2 group.
 - A pair of doublets in the aromatic region (approx. 6.7-7.2 ppm) for the AA'BB' system of the para-substituted benzene ring.
 - A broad singlet for the carboxylic acid proton (COOH), which may be exchanged with D_2O .
- ^{13}C NMR:
 - Expected Signals:
 - A signal for the $\text{N}(\text{CH}_3)_2$ carbons.
 - A signal for the benzylic CH_2 carbon.
 - Four signals for the aromatic carbons (two with higher intensity due to symmetry).
 - A signal for the carbonyl carbon ($\text{C}=\text{O}$) in the downfield region (~175-180 ppm).
- Protocol:
 - Dissolve 5-10 mg of DMTAA in a suitable deuterated solvent (e.g., DMSO-d_6 or CDCl_3).
 - Acquire ^1H , ^{13}C , and, if necessary, 2D NMR spectra (e.g., COSY, HSQC) on a 400 MHz or higher spectrometer.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is used to identify the key functional groups present in the molecule.

- Expected Absorptions:

Wavenumber (cm ⁻¹)	Vibration	Functional Group
2500-3300 (broad)	O-H stretch	Carboxylic Acid
~2950	C-H stretch	Aliphatic
~1700	C=O stretch	Carboxylic Acid
~1610, ~1520	C=C stretch	Aromatic Ring
~1350	C-N stretch	Tertiary Amine

| ~820 | C-H bend | Para-substituted Aromatic |

- Protocol:
 - Acquire the spectrum using either an Attenuated Total Reflectance (ATR) accessory or by preparing a KBr pellet.
 - Collect the spectrum from 4000 to 400 cm⁻¹.

Other Characterization Techniques

Differential Scanning Calorimetry (DSC)

DSC provides a precise measurement of the melting point and can also be used as an indicator of purity. A sharp melting endotherm is characteristic of a pure substance.

- Protocol:
 - Accurately weigh 2-5 mg of DMTAA into an aluminum DSC pan.
 - Heat the sample at a controlled rate (e.g., 10 °C/min) under a nitrogen atmosphere.
 - Record the heat flow to determine the onset and peak of the melting endotherm. For DMTAA, this should be in the 105-108 °C range.[\[1\]](#)[\[2\]](#)

Karl Fischer Titration

This is the standard method for accurately determining the water content in a solid sample, which is crucial for an accurate assay calculation.

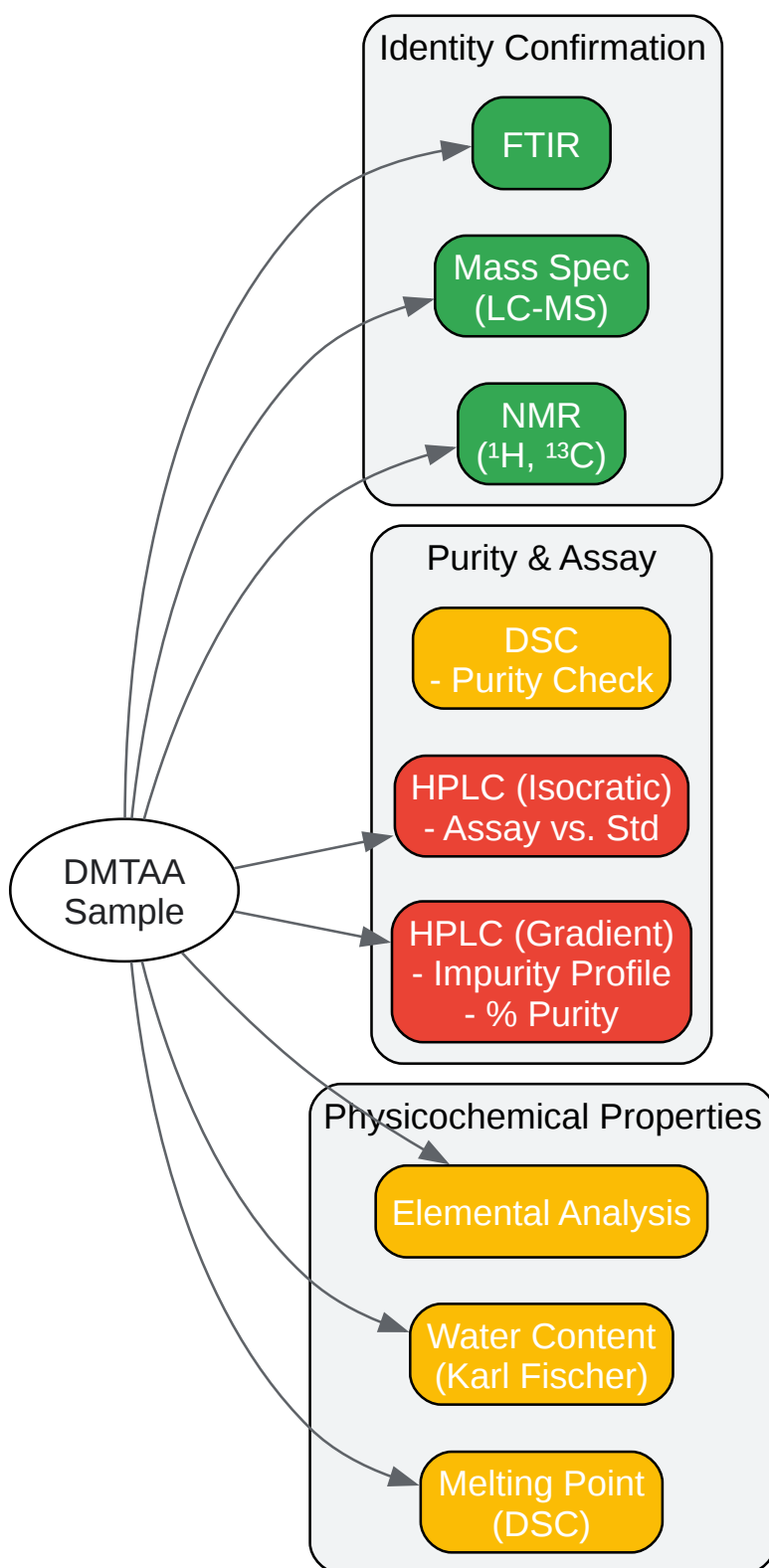
Elemental Analysis

Combustion analysis determines the percentage of Carbon, Hydrogen, and Nitrogen, which should match the theoretical values calculated from the molecular formula ($C_{10}H_{13}NO_2$).

- Theoretical Values: C: 67.02%, H: 7.31%, N: 7.82%.

Integrated Analytical Strategy

No single technique is sufficient for full characterization. The methods described above should be used in a logical sequence to build a complete profile of the DMTAA sample.



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Caption: Integrated approach for the complete characterization of DMTAA.

Conclusion

The analytical characterization of 4-(Dimethylamino)-p-tolyl-acetic acid requires a well-designed, multi-technique approach. The methods outlined in this application note, from chromatographic separation to spectroscopic elucidation and thermal analysis, provide a robust framework for confirming the identity, purity, and quality of this important chemical intermediate. The key to successful analysis, particularly in HPLC, lies in understanding and controlling the zwitterionic nature of the molecule through careful selection of mobile phase pH.

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